

Spectroscopic analysis of (+-)-carvone (NMR, IR, MS)

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Compound of Interest

Compound Name: Carvone, (+-)-

CAS No.: 22327-39-5

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An In-depth Technical Guide to the Spectroscopic Analysis of (+-)-Carvone

Authored by a Senior Application Scientist

Introduction: The Molecular Blueprint of Carvone

Carvone (C₁₀H₁₄O) is a monoterpene found in high concentrations in the essential oils of spearmint (*Mentha spicata*) and caraway (*Carum carvi*), where it exists as the (R)-(-) and (S)-(+)-enantiomers, respectively.^[1] Its distinct aroma and biological activities have made it a staple in the flavor, fragrance, and pharmaceutical industries. The structural elucidation and quality control of carvone are critically dependent on a suite of spectroscopic techniques. This guide provides an in-depth analysis of (+-)-carvone using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Our approach emphasizes not just the data, but the scientific rationale behind the analytical workflow, providing researchers and drug development professionals with a comprehensive framework for molecular characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Definitive Structural Interrogation

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry.^[2] By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map the precise connectivity and chemical environment of each atom within the carvone molecule. For a liquid sample like carvone, the experimental setup is straightforward yet requires precision.

Experimental Protocol: NMR Sample Preparation

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of (+-)-carvone.
- **Solvent Selection:** Dissolve the sample in ~0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is a standard choice due to its excellent solvating power for nonpolar to moderately polar organic molecules and its single, well-characterized residual solvent peak.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing the chemical shift scale to 0 ppm. Modern spectrometers can often reference the residual solvent peak (CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C), but TMS provides an absolute reference.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Acquisition:** Acquire the spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion and resolution.

^1H NMR Analysis: Mapping the Proton Framework

The ^1H NMR spectrum provides a quantitative and qualitative map of all hydrogen atoms. The analysis hinges on four key pieces of information: chemical shift (δ), integration, multiplicity (splitting pattern), and coupling constants (J).

The spectrum reveals distinct signals corresponding to the vinylic, allylic, and aliphatic protons in the molecule. The proton attached to the trisubstituted double bond within the ring (H6) appears as a multiplet around 6.76 ppm.^[3] The exocyclic methylene protons ($=\text{CH}_2$) are diastereotopic and thus chemically non-equivalent, appearing as two distinct signals around 4.81 and 4.76 ppm.^[3] The two methyl groups also show distinct signals: the one on the

isopropenyl group appears as a singlet around 1.75 ppm, while the one attached to the ring's double bond is found at a similar chemical shift.

Table 1: ^1H NMR Data for (+)-Carvone in CDCl_3

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration
H6	~6.76	m	1H
H9a (exo)	~4.81	s	1H
H9b (exo)	~4.76	s	1H
H4	~2.69-2.57	m	1H
H3a/H3b	~2.57-2.30	m	2H
H5a/H5b	~2.38-2.35	m	2H
H10 (CH_3)	~1.79	s	3H
H7 (CH_3)	~1.75	s	3H

Note: Chemical shifts are approximate and can vary slightly based on solvent and concentration. Data compiled from multiple sources.[3][4]

^{13}C NMR and DEPT Analysis: Unveiling the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum shows ten distinct signals, corresponding to the ten carbon atoms in carvone. The most downfield signal, around 199.8 ppm, is characteristic of a ketone carbonyl carbon.[4] The olefinic carbons of the two $\text{C}=\text{C}$ double bonds appear in the 110-147 ppm range.

To differentiate between CH_3 , CH_2 , CH , and quaternary carbons (Cq), a Distortionless Enhancement by Polarization Transfer (DEPT) experiment is indispensable.[5]

- DEPT-90: This experiment displays signals only for CH (methine) carbons.

- DEPT-135: This experiment shows positive signals for CH and CH₃ carbons and negative signals for CH₂ carbons. Quaternary carbons are absent in both DEPT spectra.[\[5\]](#)

This combination allows for unambiguous assignment of each carbon type.

Table 2: ¹³C NMR and DEPT Data for (+-)-Carvone in CDCl₃

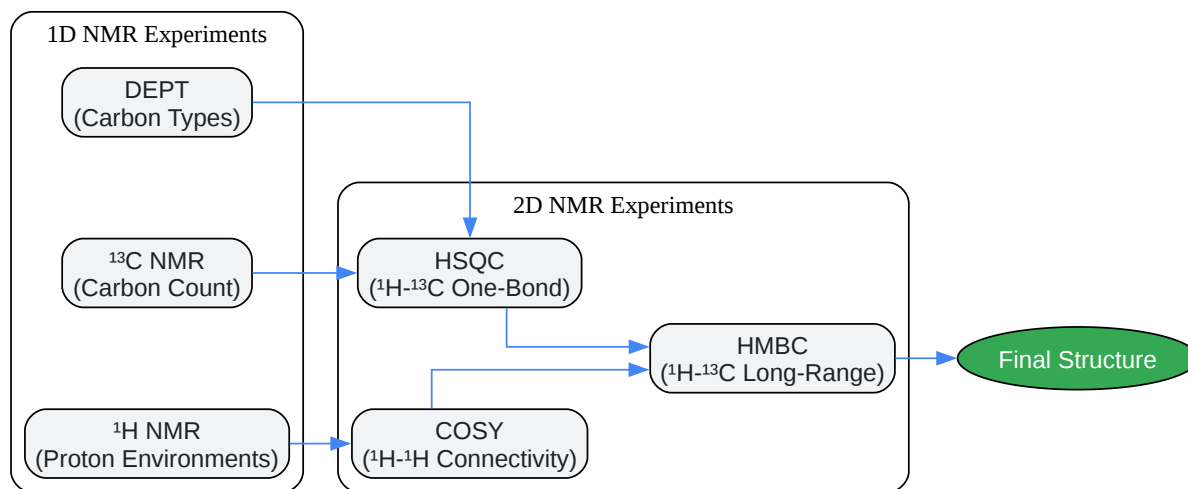
Carbon Assignment	Chemical Shift (δ, ppm)	DEPT-135	DEPT-90	Carbon Type
C2 (C=O)	~199.8	Absent	Absent	Cq
C8	~146.7	Absent	Absent	Cq
C1	~144.6	Absent	Absent	Cq
C6	~135.4	Positive	Positive	CH
C9 (=CH ₂)	~110.5	Negative	Absent	CH ₂
C4	~43.1	Positive	Positive	CH
C3	~42.5	Negative	Absent	CH ₂
C5	~31.2	Negative	Absent	CH ₂
C10 (CH ₃)	~20.5	Positive	Absent	CH ₃
C7 (CH ₃)	~15.7	Positive	Absent	CH ₃

Note: Data compiled from BMRB entry bmse000500 and other sources.[\[4\]](#)

2D NMR Spectroscopy: Connecting the Dots

While 1D NMR provides a list of parts, 2D NMR reveals how they are assembled. For a molecule like carvone, a standard suite of 2D experiments provides definitive structural proof.

Workflow for NMR Structural Elucidation



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Caption: Logical workflow for NMR analysis of carvone.

- COSY (CORrelation SpectroscopY): This experiment maps ^1H - ^1H coupling networks. Cross-peaks appear between protons that are coupled (typically through 2-3 bonds). For carvone, COSY would show correlations between H6 and the H5 protons, and between the H4 proton and the adjacent H3 and H5 protons, confirming the spin system within the cyclohexenone ring.[6]
- HSQC (Heteronuclear Single Quantum Coherence): The HSQC spectrum correlates each proton with the carbon it is directly attached to.[7] Each cross-peak represents a one-bond C-H connection. This is the most reliable way to assign the chemical shifts of protonated carbons by linking the well-resolved ^1H spectrum to the ^{13}C spectrum. For instance, the proton at ~6.76 ppm will show a cross-peak to the carbon at ~135.4 ppm, definitively assigning these as H6 and C6, respectively.[6]
- HMBC (Heteronuclear Multiple Bond Correlation): This is the key experiment for piecing together the molecular skeleton. It reveals correlations between protons and carbons that

are 2 or 3 bonds away.[6] This is crucial for identifying connectivity to quaternary carbons. Key HMBC correlations for carvone would include:

- From the H7 methyl protons (~1.75 ppm) to the C1, C6, and C8 carbons.
- From the H10 methyl protons (~1.79 ppm) to the C1 and C2 (carbonyl) carbons.
- From the vinylic H6 proton (~6.76 ppm) to the C2 (carbonyl) and C4 carbons.

These long-range correlations bridge the different spin systems and unambiguously establish the complete molecular structure of carvone.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy provides a rapid and effective method for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies.[2]

Experimental Protocol: Thin Film IR

- **Sample Application:** Place one drop of neat (+)-carvone liquid onto the surface of a salt (NaCl or KBr) plate.
- **Assembly:** Place a second salt plate on top to create a thin liquid film.
- **Acquisition:** Place the plates in the spectrometer and acquire the spectrum.
- **Cleaning:** After analysis, thoroughly clean the salt plates with a dry solvent (e.g., anhydrous acetone or chloroform) and store them in a desiccator.

Interpretation of the Carvone IR Spectrum

The IR spectrum of carvone is dominated by absorptions corresponding to its key functional groups.

Table 3: Characteristic IR Absorption Bands for Carvone

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3080	C-H stretch	=C-H (vinylic)
~2960-2850	C-H stretch	-C-H (aliphatic)
~1675	C=O stretch	α,β -Unsaturated Ketone
~1645	C=C stretch	Alkene

The most diagnostic peak is the strong absorption at approximately 1675 cm⁻¹, which is characteristic of an α,β -unsaturated ketone.[2] The conjugation lowers the frequency from that of a typical saturated ketone (~1715 cm⁻¹). The presence of C=C double bonds is confirmed by the peak around 1645 cm⁻¹ and the vinylic C-H stretches above 3000 cm⁻¹.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal technique for analyzing volatile compounds like carvone.[8]

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of carvone in a volatile solvent like hexane or ethyl acetate.
- **Injection:** Inject a small volume (e.g., 1 μ L) of the solution into the GC-MS system. The GC separates the components of the sample before they enter the mass spectrometer.
- **Ionization:** Electron Ionization (EI) at 70 eV is a standard method for generating ions.
- **Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), generating a mass spectrum.

Interpretation of the Carvone Mass Spectrum

The mass spectrum of carvone provides two key pieces of information.

- **Molecular Ion (M^+):** The peak corresponding to the intact molecule. For carvone ($C_{10}H_{14}O$), the molecular ion peak appears at m/z 150, confirming its molecular weight.[\[9\]](#)
- **Fragmentation Pattern:** The EI process imparts significant energy, causing the molecular ion to fragment in predictable ways. The most prominent fragment in the carvone spectrum is often the base peak at m/z 82. This fragment is the result of a characteristic retro-Diels-Alder reaction, a common fragmentation pathway for cyclohexene derivatives.

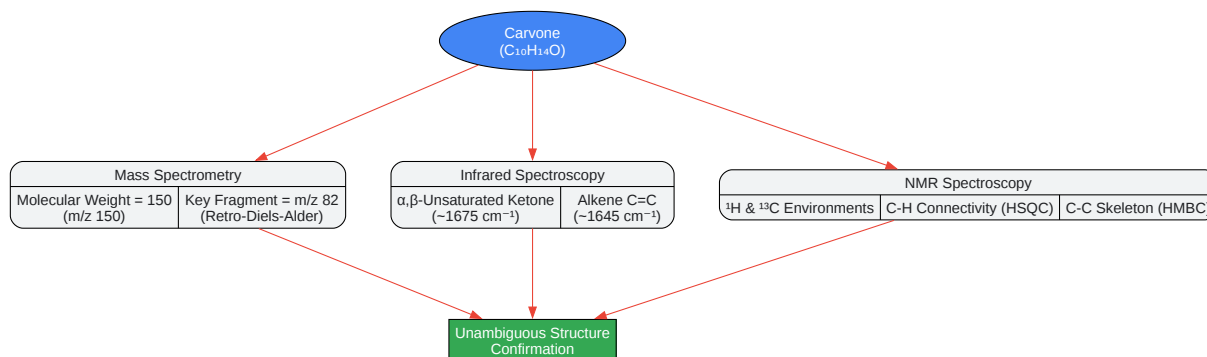
Table 4: Key Mass Spectrometry Fragments for Carvone

m/z	Proposed Fragment	Significance
150	$[C_{10}H_{14}O]^+$	Molecular Ion (M^+)
135	$[M - CH_3]^+$	Loss of a methyl group
108	$[M - C_3H_6]^+$	Loss of propene
93	$[C_7H_9]^+$	Further fragmentation
82	$[C_6H_{10}]^+$	Retro-Diels-Alder product (base peak)

The presence of the molecular ion at m/z 150 and the characteristic base peak at m/z 82 provides strong evidence for the carvone structure.

Integrated Spectroscopic Analysis: A Holistic View

No single technique tells the whole story. The power of this analytical approach lies in the synergy between the different methods.



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Caption: Integrated approach for the structural confirmation of carvone.

MS confirms the molecular formula is C₁₀H₁₄O. IR confirms the presence of the key α,β-unsaturated ketone and alkene functional groups. Finally, a full suite of 1D and 2D NMR experiments provides the definitive atom-by-atom connectivity, piecing together the molecular puzzle with irrefutable detail. This integrated workflow represents a robust, self-validating system for the structural characterization of carvone and similar natural products.

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